

# natural sources of Methyl 3,4-dimethoxycinnamate

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Methyl 3,4-dimethoxycinnamate

CAS No.: 5396-64-5

Cat. No.: S561321

[Get Quote](#)

## Chemical and Biological Profile

The table below summarizes the key identifying information and properties of **Methyl 3,4-dimethoxycinnamate**.

Property Category	Details
Systematic Name	(2E)-3-(3,4-Dimethoxyphenyl)-2-propenoic acid methyl ester [1] [2]
Other Names	Methyl (E)-3-(3,4-dimethoxyphenyl)acrylate; 3,4-Dimethoxycinnamic acid methyl ester [1] [3]
CAS Registry Number	5396-64-5 [1] [2] [3]
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>4</sub> [4] [1] [3]
Average Mass	222.24 g/mol [1] [3]
Classification	Phenylpropanoid ester [5]

Property Category	Details
Reported Bioactivity	Inhibitor of global DNA methylation in Hep3B cells; inhibitor of uredospore germination [3]
Physical Form	Likely a solid at room temperature (based on "store at room temperature" instructions from suppliers) [6] [3]

## NMR Spectroscopic Data

For researchers needing to identify or verify this compound, the following table lists the nuclear magnetic resonance (NMR) chemical shifts assigned by the Biological Magnetic Resonance Data Bank (BMRB entry bmse010231) [4].

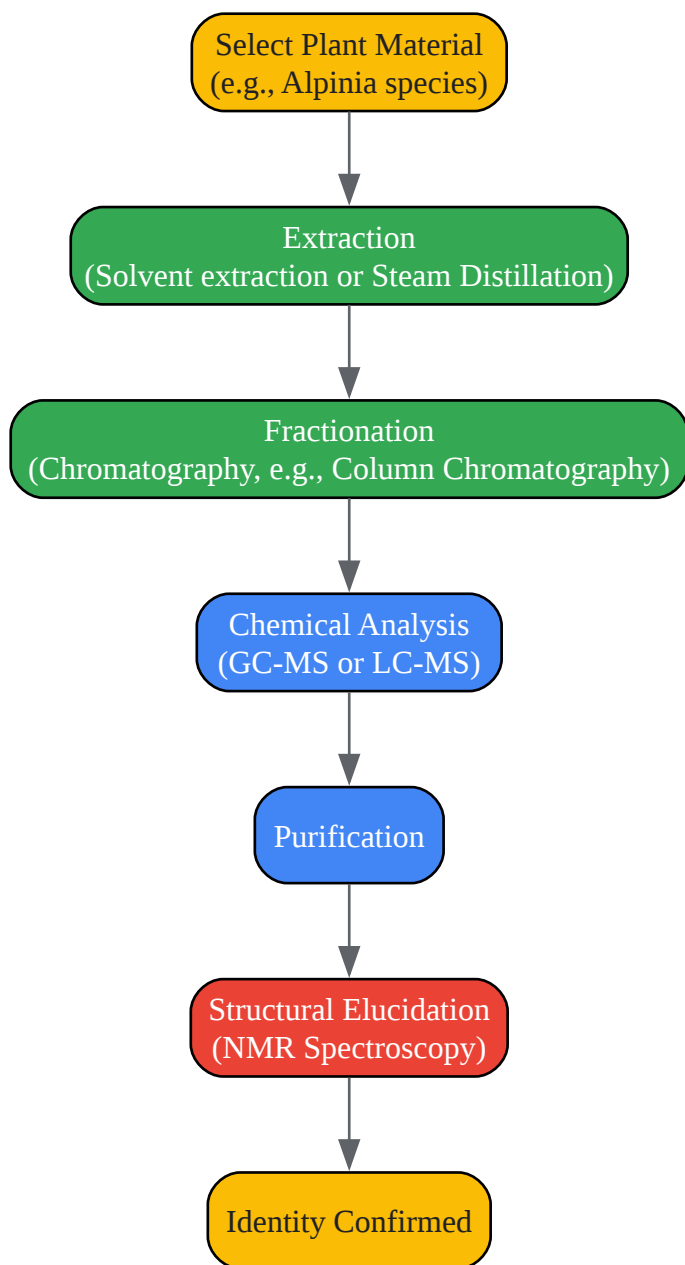
Atom ID	Author Nomenclature	<sup>13</sup> C Chemical Shift (ppm)	Atom ID	Author Nomenclature	<sup>1</sup> H Chemical Shift (ppm)
C12	G	166.92	H27	A	7.63
C10	4	151.02	H26	6	7.09
C11	3	149.00	H30	2	7.04
C7	A	144.67	H28	5	6.86
C9	1	126.85	H29	B	6.30
C4	6	122.81	H17, H19, H18, H21, H22, H20	OMe	3.90
C5	B	115.26	H25, H24, H23	GOMe	3.79
C6	5	111.51			
C8	2	110.49			

Atom ID	Author Nomenclature	<sup>13</sup> C Chemical Shift (ppm)	Atom ID	Author Nomenclature	<sup>1</sup> H Chemical Shift (ppm)
C1	4OMe	55.59			
C2	3OMe	55.52			
C3	GOMe	51.20			

## Research Context and Experimental Guidance

While a direct natural source is not listed in the results, the following context can guide your research:

- **Indirect Clues from Related Compounds:** The search results indicate that **phenylpropanoid esters** are key insecticidal components in the root oil of *Alpinia galanga* (a plant in the ginger family) [5]. The study specifically mentions **methyl cinnamate** and **ethyl 4-methoxycinnamate** as major active constituents. This strongly suggests that plants like *Alpinia galanga* are a promising starting point for finding structurally similar compounds, including **Methyl 3,4-dimethoxycinnamate**.
- **Proposed Workflow for Natural Product Discovery:** Based on standard methodologies in the field, the following diagram outlines a potential experimental approach to isolate and identify **Methyl 3,4-dimethoxycinnamate** from a biological source.



[Click to download full resolution via product page](#)

- **Step 1: Plant Selection and Extraction:** Focus on plant families known to produce cinnamic acid derivatives, such as Zingiberaceae (ginger family) or Piperaceae (pepper family). Use solvents like methanol or dichloromethane for extraction, or employ steam distillation for volatile compounds [5].
- **Step 2: Fractionation and Screening:** Separate the crude extract using techniques like vacuum liquid chromatography or flash column chromatography. Screen the fractions for the presence of the target compound using thin-layer chromatography (TLC) or mass spectrometry.
- **Step 3: Purification and Identification:** Further purify active fractions containing the compound of interest using preparative HPLC or repeated column chromatography. The final structure should be

confirmed by comparing its NMR data (as shown in the table above) and mass spectral data with the established literature [4] [3].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. , Methyl - 3 | C<sub>12</sub>H<sub>14</sub>O<sub>4</sub> 4 dimethoxycinnamate [chemspider.com]
2. , methyl - 3 , 5396-64-5 4 dimethoxycinnamate [thegoodscentscopy.com]
3. CAS#:5396-64-5 | 2-Propenoic acid, 3 -( 3 , 4 -dimethoxyphenyl)-, methyl ... [chemsrc.com]
4. bmse010231 Methyl , 3 - 4 at BMRB dimethoxycinnamate [bmr.io]
5. Phenylpropanoid esters, particularly methyl cinnamate and ... [sciencedirect.com]
6. 3901-07-3 | (E)-Methyl 4-methoxycinnamate [chemscene.com]

To cite this document: Smolecule. [natural sources of Methyl 3,4-dimethoxycinnamate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b561321#natural-sources-of-methyl-3-4-dimethoxycinnamate>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)